

An In-depth Technical Guide to 1-Hexanol-d5: Physical Characteristics and Stability

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Compound of Interest

Compound Name: 1-Hexanol-d5

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical characteristics and stability of **1-Hexanol-d5** (deuterium-labeled 1-Hexanol). This document is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development who utilize deuterated compounds in their work.

Core Physical and Chemical Properties

1-Hexanol-d5 is a stable, isotopically-labeled form of 1-Hexanol where five hydrogen atoms have been replaced with deuterium.[1][2] This substitution is of significant interest in various research applications, including metabolic tracing, pharmacokinetic studies, and as an internal standard in analytical chemistry.[1] While specific physical property data for the d5 variant is not widely published, the characteristics of the non-deuterated form, 1-Hexanol, provide a reliable and very close approximation due to the subtle effects of deuteration on these bulk properties.

Table 1: Physical and Chemical Properties of **1-Hexanol-d5** and 1-Hexanol

Property	1-Hexanol-d5	1-Hexanol (for reference)
Molecular Formula	C ₆ H ₉ D ₅ O[1]	C ₆ H ₁₄ O[3][4]
Molecular Weight	107.21 g/mol [1]	102.17 g/mol [3][5]
CAS Number	64118-18-9[1]	111-27-3[3][4]
Appearance	Colorless liquid[1]	Colorless liquid[3][4]
Boiling Point	No specific data available	156-157 °C[6][7][8]
Melting Point	No specific data available	-52 °C to -45 °C[3][4][6][7][8]
Density	No specific data available	-0.814 - 0.820 g/mL at 20-25 °C[3][4][6][7][8]
Solubility in Water	No specific data available	Slightly soluble (~5.9 g/L at 20 °C)[3][4][9]
Solubility in Organic Solvents	No specific data available	Miscible with ethanol, ether, and other organic solvents[3][4][9]

Stability and Storage

Proper handling and storage are paramount to maintaining the isotopic and chemical purity of **1-Hexanol-d5**.

Stability: **1-Hexanol-d5** is a stable compound under recommended storage conditions.[6] It is important to avoid conditions that could lead to degradation or isotopic exchange.

Storage Recommendations:

- Temperature: Store in a cool, dry, and well-ventilated area.[4]
- Inert Atmosphere: For long-term storage and to prevent contamination with atmospheric moisture, which can lead to hydrogen-deuterium (H-D) exchange, storing under an inert atmosphere (e.g., argon or nitrogen) is recommended.[10]

- Containers: Keep containers tightly sealed to prevent the ingress of moisture and other contaminants.[4]

Incompatibilities: To ensure the stability of **1-Hexanol-d5**, avoid contact with:

- Strong oxidizing agents[6][8]
- Strong acids[8]

The logical relationship between the intrinsic properties of **1-Hexanol-d5** and the necessary handling and storage protocols is visualized in the diagram below.

Caption: Logical workflow of **1-Hexanol-d5** properties and handling.

Experimental Protocols

The use of deuterated compounds often involves specialized analytical techniques. Below are general experimental protocols for the handling and analysis of deuterated alcohols like **1-Hexanol-d5**.

General Handling and Sample Preparation for Analysis

To maintain isotopic purity and prevent H-D exchange, the following general procedures should be followed when preparing samples of **1-Hexanol-d5** for analysis.[10]

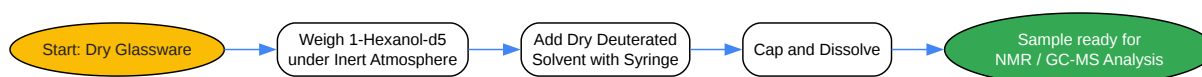
Materials:

- **1-Hexanol-d5**
- Dry, deuterated solvent (e.g., CDCl₃, DMSO-d₆)
- Dry glassware (e.g., vials, pipettes)
- Inert gas (Argon or Nitrogen)
- Syringes and needles

Procedure:

- Dry all glassware in an oven and cool under a stream of inert gas or in a desiccator.
- Conduct all manipulations under a gentle stream of inert gas or within a glove box to minimize exposure to atmospheric moisture.
- Accurately weigh the required amount of **1-Hexanol-d5** into a dry vial.
- Using a dry syringe, add the appropriate volume of the chosen deuterated solvent.
- Cap the vial and gently swirl to ensure complete dissolution.
- The sample is now ready for analysis by techniques such as NMR or GC-MS.

The following diagram illustrates a typical workflow for preparing a deuterated sample for analysis.



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Caption: Experimental workflow for deuterated sample preparation.

Analysis by Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for confirming the identity and isotopic purity of **1-Hexanol-d5**.

- ^1H NMR: In a ^1H NMR spectrum, the signals corresponding to the positions where deuterium has been substituted will be absent or significantly diminished.^[11] The remaining proton signals can be used to confirm the structure of the molecule. The hydroxyl (-OH) proton typically appears as a broad singlet and its signal can be eliminated by a "D₂O shake," where a small amount of deuterium oxide is added to the NMR tube, causing the -OH proton to exchange with deuterium.^{[12][13]}

- ^2H NMR (Deuterium NMR): A ^2H NMR spectrum will show signals at the chemical shifts corresponding to the deuterated positions, providing direct evidence of successful labeling. [14]
- ^{13}C NMR: The ^{13}C spectrum will show signals for all six carbon atoms. The carbon attached to the hydroxyl group is typically found in the 50-80 ppm range. [11]

Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a highly sensitive technique for determining the molecular weight and purity of volatile compounds like **1-Hexanol-d5**.

- Gas Chromatography (GC): The deuterated compound may have a slightly shorter retention time than its non-deuterated counterpart. [15] This allows for the chromatographic separation of the labeled and unlabeled species.
- Mass Spectrometry (MS): The mass spectrum will show a molecular ion peak corresponding to the mass of **1-Hexanol-d5** (107.21 m/z). This is a definitive way to confirm the incorporation of five deuterium atoms compared to the molecular ion of 1-Hexanol (102.17 m/z). The fragmentation pattern can also provide structural information. It is important to be aware that in the ion source, some deuterated compounds can lose deuterium, which may lead to fragment ions that overlap with those of the non-deuterated standard. [16][17]

This guide provides essential information for the safe and effective use of **1-Hexanol-d5** in a research setting. By understanding its physical properties, stability, and appropriate handling and analytical procedures, researchers can ensure the integrity of their experiments and the quality of their data.

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